

An In-depth Technical Guide to the Safe Handling of 5-Bromoisophthalonitrile

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Compound of Interest

Compound Name: 5-Bromoisophthalonitrile

Cat. No.: B065692

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling precautions for **5-Bromoisophthalonitrile** (CAS No. 160892-07-9), a versatile chemical intermediate. Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, this document compiles direct information where available and supplements it with data from structurally similar brominated aromatic nitriles. All personnel handling this chemical must be thoroughly trained in its potential hazards and the proper safety protocols.

Hazard Identification and Classification

5-Bromoisophthalonitrile is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. Based on available data, the compound is considered harmful by all three routes of exposure.

GHS Classification:

- Acute Toxicity, Oral: Category 4
- Acute Toxicity, Dermal: Category 4
- Acute Toxicity, Inhalation: Category 4
- Skin Corrosion/Irritation: Category 2 (Presumed)

- Serious Eye Damage/Eye Irritation: Category 2 (Presumed)
- Specific target organ toxicity (single exposure): Category 3, Respiratory system (Presumed)

Signal Word: Warning[1]

Hazard Statements:[1]

- H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.
- H315: Causes skin irritation (Presumed, based on similar compounds).
- H319: Causes serious eye irritation (Presumed, based on similar compounds).
- H335: May cause respiratory irritation (Presumed, based on similar compounds).

Physical and Chemical Properties

A summary of the known physical and chemical properties of **5-Bromoisophthalonitrile** is presented in the table below. This data is crucial for understanding its behavior under various laboratory conditions.

Property	Value	Reference
CAS Number	160892-07-9	[2][3]
Molecular Formula	C ₈ H ₃ BrN ₂	[2][3]
Molecular Weight	207.03 g/mol	[2][3]
Appearance	Off-white to light yellow powder/solid	[2][3]
Boiling Point	257 °C	[3]
Density	1.68 g/cm ³	[3]
Synonyms	5-bromobenzene-1,3-dicarbonitrile	[2][3]

Exposure Controls and Personal Protection

Strict adherence to the following exposure control measures and use of personal protective equipment (PPE) is mandatory when handling **5-Bromoisophthalonitrile**.

Engineering Controls

- Ventilation: Work with this compound should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.^[4]
- Eye Wash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.^[5]

Personal Protective Equipment (PPE)

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles or Face Shield	Chemical splash goggles are essential. A face shield should be worn over goggles when there is a significant risk of splashing.[6][7]
Skin Protection	Chemical-resistant Gloves	Impervious gloves (e.g., nitrile) are required. For prolonged contact, consult glove manufacturer compatibility data.[7]
Lab Coat	A flame-resistant lab coat or other protective clothing must be worn to prevent skin contact.[6][7]	
Respiratory Protection	NIOSH/MSHA Approved Respirator	If engineering controls are insufficient to maintain exposure below limits, or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[5]

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[5] Do not breathe dust.[6] Avoid dust formation.[5] Wash hands and any exposed skin thoroughly after handling.[6] Do not eat, drink, or smoke in areas where the chemical is handled.[6]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[5][6] Store locked up.

First Aid Measures

In case of exposure, immediate medical attention is required.

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[6] Call a POISON CENTER or doctor if you feel unwell.[6] If breathing has stopped, provide artificial respiration.
- If on Skin: Take off immediately all contaminated clothing. Wash the affected area with plenty of soap and water.[4][6] If skin irritation persists, seek medical attention.[6]
- If in Eyes: Rinse cautiously with water for several minutes.[6] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[6] If eye irritation persists, get medical advice/attention.
- If Swallowed: Rinse mouth.[4][6] Immediately call a POISON CENTER or doctor.[4] Do NOT induce vomiting.

Accidental Release and Disposal

- Accidental Release: Evacuate the area.[4] Wear appropriate personal protective equipment. Avoid generating dust. Sweep up the spilled material and shovel it into suitable, closed containers for disposal.[5] Prevent the product from entering drains.[4]
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations.[6] This should be done via an approved waste disposal plant.[6]

Experimental Protocols and Reactivity

Experimental Protocols: No specific experimental protocols for safety and handling were found in the search results. Standard laboratory procedures for handling powdered toxic chemicals should be followed. This includes weighing the compound in a ventilated enclosure and using appropriate containment for reactions.

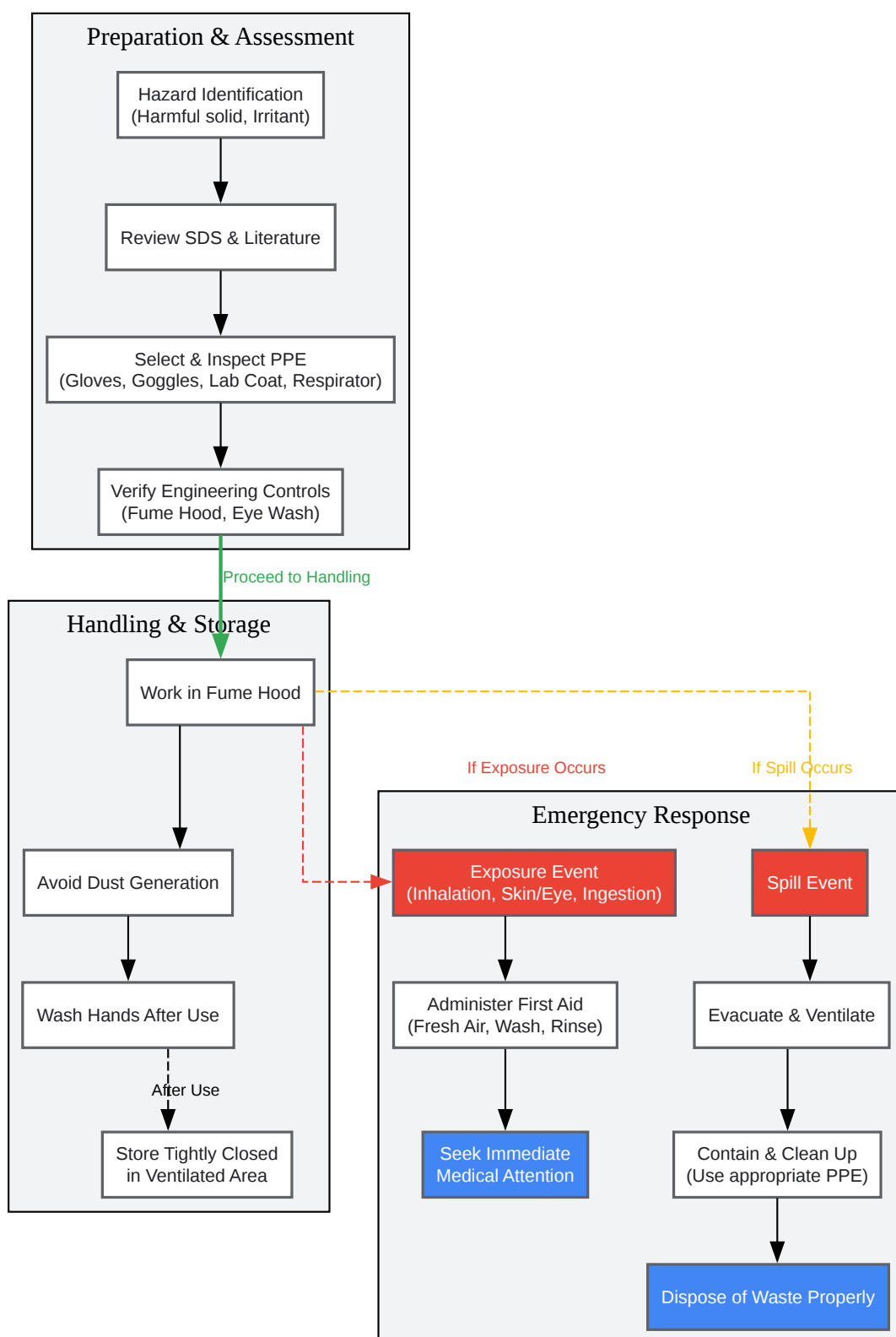
Reactivity and Stability:

- Stability: Stable under normal conditions.[5]
- Incompatible Materials: Strong oxidizing agents. Nitriles can be incompatible with strong acids, strong bases, and strong reducing agents.[8]

- **Hazardous Decomposition Products:** In case of fire, hazardous combustion gases or vapors may be formed, including carbon oxides, nitrogen oxides (NO_x), and hydrogen bromide gas.

Visualized Safety Workflow

The following diagram illustrates the logical workflow for the safe handling of **5-Bromoisophthalonitrile**, from initial assessment to emergency response.



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Caption: Logical workflow for handling **5-Bromoisophthalonitrile**.

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